

An In-depth Technical Guide to 4-Sulfobenzoic Acid (CAS 636-78-2)

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Compound of Interest

Compound Name: 4-Sulfobenzoic acid

Cat. No.: B1208474

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **4-Sulfobenzoic acid** (CAS 636-78-2), a versatile aromatic compound with significant applications in chemical synthesis and materials science. This document collates essential physical, chemical, and safety data, details relevant experimental protocols, and visualizes key processes to support research and development activities.

Core Properties and Data

4-Sulfobenzoic acid, also known as p-carboxybenzenesulfonic acid, is an organic compound characterized by the presence of both a carboxylic acid and a sulfonic acid functional group attached to a benzene ring in the para position.^{[1][2]} This unique structure imparts dual acidic properties and high water solubility.^{[3][4]}

Chemical Identity

Identifier	Value
CAS Number	636-78-2
IUPAC Name	4-sulfobenzoic acid
Molecular Formula	C ₇ H ₆ O ₅ S
Molecular Weight	202.19 g/mol [3]
SMILES	C1=CC(=CC=C1C(=O)O)S(=O)(=O)O
InChI Key	HWAQOZGATRIYQG-UHFFFAOYSA-N
Synonyms	p-Sulfobenzoic acid, p-Carboxybenzenesulfonic acid, Benzoic acid, 4-sulfo-

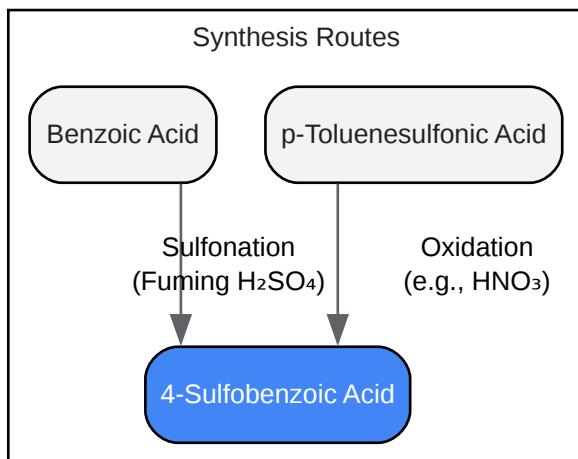
Physicochemical Properties

Quantitative experimental data for several physical properties of **4-sulfobenzoic acid** are not consistently reported in publicly available literature. The following table includes experimental and predicted values where available.

Property	Value	Source
Appearance	White to off-white crystalline solid	[4] [5]
Melting Point	No data available	
Boiling Point	No data available	
Solubility	Soluble in water	[3] [4]
Density (Predicted)	1.620 ± 0.06 g/cm ³	[2]
pK _{a1} (-COOH)	3.72 (at 25°C)	ChemBK
pK _{a2} (-SO ₃ H) (Predicted)	-1.01 ± 0.50	[2]
LogP (Predicted)	0.6315	[6]

Chemical Synthesis and Reactions

4-Sulfobenzoic acid is primarily synthesized through two main routes: the sulfonation of benzoic acid or the oxidation of p-toluenesulfonic acid.



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Figure 1. Primary synthesis routes for **4-Sulfobenzoic acid**.

The molecule's two functional groups allow for a range of chemical reactions. The carboxylic acid group can undergo esterification, while the sulfonic acid group can participate in nucleophilic substitution reactions.^[3] Both groups exhibit typical acid-base chemistry, readily forming salts.^{[3][4]}

Experimental Protocols

Detailed, standardized experimental protocols for the synthesis of **4-sulfobenzoic acid** are not readily available. However, based on established chemical principles and related patent literature, the following general methodologies can be described.

Synthesis via Oxidation of p-Toluenesulfonic Acid

This method involves the oxidation of the methyl group of p-toluenesulfonic acid to a carboxylic acid. Strong oxidizing agents are required for this conversion.

Principle: The alkyl side-chain of an aromatic ring can be oxidized to a carboxylic acid. This reaction is often performed under vigorous conditions. A patented method describes the use of nitric acid in a closed system under elevated temperature and pressure.

General Protocol:

- **Reaction Setup:** In a pressure-resistant, acid-resistant steel vessel equipped with a stirrer, charge p-toluenesulfonic acid and an aqueous solution of nitric acid (e.g., 30-65%).
- **Heating & Reaction:** Seal the vessel and heat the mixture to a temperature between 120°C and 300°C. The oxidation reaction is exothermic and will cause a rise in temperature and pressure (e.g., 5-50 atmospheres).
- **Reaction Monitoring:** The reaction proceeds rapidly, often within minutes, once the initiation temperature is reached.
- **Isolation:** After cooling the reaction mixture, the product, **4-sulfobenzoic acid**, can be isolated. One method involves the addition of potassium chloride to the mother liquor, which precipitates the product as its less soluble potassium salt.
- **Purification:** The crude product may contain by-products such as 2-nitro-**4-sulfobenzoic acid**. Purification can be achieved through standard methods like recrystallization.

Disclaimer: This is a generalized protocol based on patent literature for aromatic oxidations. Specific conditions must be optimized, and all work should be performed with appropriate safety precautions in a controlled laboratory environment.

Analysis by High-Performance Liquid Chromatography (HPLC)

A standardized analytical method for **4-sulfobenzoic acid** is not specified in the reviewed literature. However, a reverse-phase HPLC method, similar to those used for other aromatic acids, would be appropriate for its quantification and purity assessment.

Principle: Reverse-phase HPLC separates compounds based on their hydrophobicity. **4-Sulfobenzoic acid**, being polar, will have a relatively short retention time on a nonpolar stationary phase (like C18) with a polar mobile phase.

Example Protocol (Adaptable):

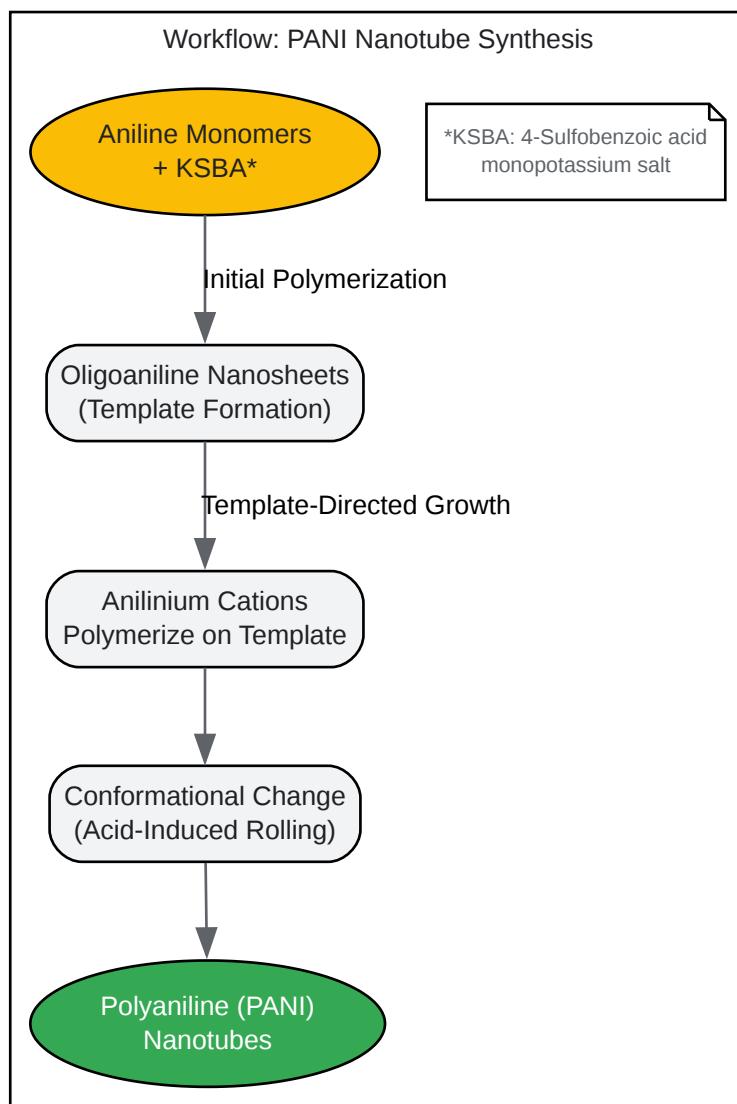
- System: HPLC with a UV or Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: An isocratic or gradient mixture of an aqueous acidic buffer (e.g., 0.1% formic acid or phosphoric acid in water) and an organic solvent (e.g., acetonitrile or methanol). The high polarity of the analyte suggests a mobile phase with a high aqueous component.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the benzene ring, likely in the 230-280 nm range.
- Quantification: Use an external standard calibration curve prepared with a certified reference standard of **4-sulfobenzoic acid**.

Applications in Research and Development

4-Sulfobenzoic acid and its salts serve as important intermediates and functional components in various fields.

Polymer Chemistry

A significant application is its use as a dopant for conducting polymers like polyaniline (PANI). [3] The sulfonic acid group protonates the PANI backbone, inducing conductivity. Furthermore, its potassium salt has been shown to act as a template to guide the morphology of PANI, leading to the formation of nanotubes with enhanced electrical conductivity.[3]



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Figure 2. Experimental workflow for the synthesis of polyaniline nanotubes using **4-sulfobenzoic acid** potassium salt (KSBA) as a morphological template.

Additionally, the potassium salt of **4-sulfobenzoic acid** is used as an intercalating agent to facilitate the exfoliation of clay platelets in the synthesis of poly(butylene terephthalate) (PBT) nanocomposites, thereby improving the mechanical and thermal properties of the polymer.[3]

Chemical Manufacturing and Analytical Chemistry

It serves as a key intermediate in the synthesis of various dyes and pigments.^[4] In analytical chemistry, its properties make it useful in certain chromatographic and spectroscopic methods.^[3]

Biological Activity and Signaling Pathways

There is limited direct evidence in the scientific literature detailing the specific biological activities or signaling pathway interactions of **4-sulfobenzoic acid**. While its structural properties suggest potential interactions with biological systems, such as enzymes, specific targets have not been well-characterized.^[3]

It is important to distinguish it from structurally related compounds for which biological activities are known. For instance, p-hydroxybenzoic acid and its derivatives exhibit a wide range of biological effects, including antimicrobial and anti-inflammatory properties. Other sulfonic acid derivatives have been shown to modulate inflammatory responses through pathways like NF- κ B and JNK/p38 MAPK. However, these activities cannot be directly attributed to **4-sulfobenzoic acid** without specific experimental validation.

Due to the lack of direct evidence for a signaling pathway involving **4-sulfobenzoic acid**, a diagram is not provided to avoid speculation. Researchers investigating the potential biological effects of this compound may consider exploring its impact on general cellular processes or pathways known to be modulated by other aromatic acids.

Safety and Handling

4-Sulfobenzoic acid is classified as a corrosive substance.

GHS Hazard Information:

- Pictogram: GHS05 (Corrosion)
- Signal Word: Danger
- Hazard Statement: H314 - Causes severe skin burns and eye damage.^[7]

Precautionary Measures:

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat. Avoid breathing dust.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.
- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention.

Always consult the latest Safety Data Sheet (SDS) from your supplier before handling this chemical.

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